

2-((4-Methoxybenzyl)amino)ethanol safety and hazards

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Compound of Interest

Compound Name: 2-((4-Methoxybenzyl)amino)ethanol

Cat. No.: B3022562

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An In-depth Technical Guide to the Safety and Hazards of **2-((4-Methoxybenzyl)amino)ethanol**

This guide provides a comprehensive overview of the safety, hazards, and handling protocols for **2-((4-Methoxybenzyl)amino)ethanol** (CAS No: 64834-63-5). It is intended for researchers, scientists, and professionals in drug development and other laboratory settings who may handle this compound. The information herein is synthesized from authoritative safety data sheets and chemical databases to ensure technical accuracy and promote a culture of safety.

Section 1: Chemical and Physical Identity

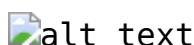
2-((4-Methoxybenzyl)amino)ethanol is an organic compound whose proper identification is the first step in a robust safety assessment. Its key identifiers and properties are summarized below. Understanding these properties is fundamental to anticipating its behavior under various laboratory conditions.

Identifier	Value	Source
IUPAC Name	2-[(4-methoxyphenyl)methylamino]ethanol	[1]
CAS Number	64834-63-5	[1]
Molecular Formula	C ₁₀ H ₁₅ NO ₂	[1]
Molecular Weight	181.23 g/mol	[1]
Synonyms	2-[(4-methoxybenzyl)amino]ethanol, N-(4-Methoxybenzyl)ethanolamine	[1]
Storage Temperature	Room temperature, protected from light, under inert gas (Argon)	

Section 2: Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-((4-Methoxybenzyl)amino)ethanol** is classified as a hazardous substance.[\[1\]](#) This classification is based on toxicological data and dictates the necessary precautionary measures for safe handling.

GHS Pictogram:



Signal Word: Warning[\[2\]](#)

GHS Hazard Summary Table

Classification	Hazard Code	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302	Harmful if swallowed[1][2]
Skin Corrosion/Irritation (Category 2)	H315	Causes skin irritation[1][2]
Serious Eye Damage/Irritation (Category 2A)	H319	Causes serious eye irritation[1][2]
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335	May cause respiratory irritation[1]

Precautionary Statements (Selected)

A comprehensive list of precautionary statements provides actionable guidance to minimize risk. Key statements include:

- P261: Avoid breathing mist or vapours.[3][4]
- P264: Wash skin thoroughly after handling.[2][3]
- P270: Do not eat, drink or smoke when using this product.[2]
- P280: Wear protective gloves/eye protection/face protection.[2][3]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P501: Dispose of contents/container to an approved waste disposal plant.[3]

Section 3: Toxicological Profile

The toxicological profile explains the specific health effects associated with exposure. The primary hazards of **2-((4-Methoxybenzyl)amino)ethanol** are acute toxicity upon ingestion and irritation to the skin, eyes, and respiratory system.[\[1\]](#)

- Acute Oral Toxicity: The compound is classified as harmful if swallowed.[\[1\]](#)[\[2\]](#) Ingestion can lead to adverse health effects, and immediate medical attention should be sought.
- Skin Irritation: Direct contact with the skin is likely to cause irritation, characterized by redness, itching, and inflammation.[\[1\]](#)[\[2\]](#) Prolonged contact should be avoided.
- Eye Irritation: This chemical is a serious eye irritant.[\[1\]](#)[\[5\]](#) Contact can cause significant pain, redness, and potentially severe damage if not addressed promptly with thorough rinsing.[\[5\]](#)
- Respiratory Irritation: Inhalation of aerosols or vapors may irritate the respiratory tract, leading to coughing and discomfort.[\[1\]](#) Work should be conducted in well-ventilated areas to prevent vapor accumulation.[\[4\]](#)
- Chronic Exposure: Data on the effects of long-term or repeated exposure, including carcinogenicity, mutagenicity, or reproductive toxicity, are not readily available.[\[6\]](#)[\[7\]](#) In the absence of such data, it is prudent to minimize exposure and adhere to the hierarchy of controls.

Section 4: Emergency Procedures and First Aid

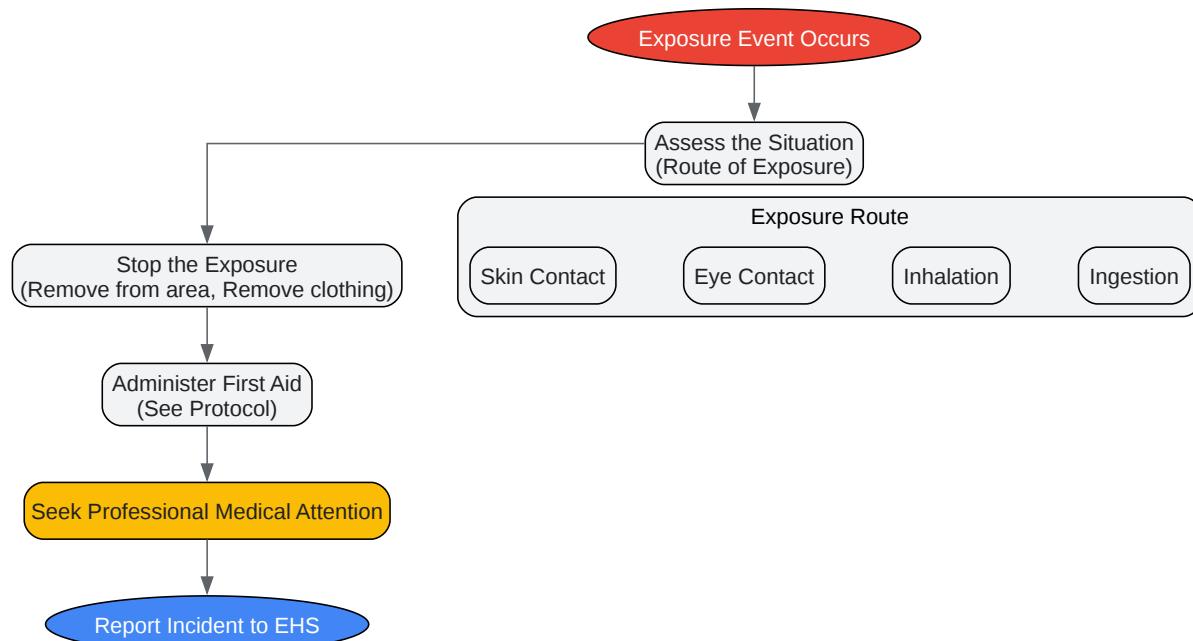
A clear, pre-defined emergency response plan is critical. All personnel must be familiar with the location of safety showers, eyewash stations, and first aid kits.

Protocol: Emergency First Aid Response

- In Case of Eye Contact:
 1. Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure complete rinsing of the eye and lid surfaces.[\[5\]](#)
 2. Remove contact lenses if present and easy to do so. Continue rinsing.[\[5\]](#)
 3. Seek immediate medical attention from an ophthalmologist.[\[3\]](#)

- In Case of Skin Contact:
 1. Immediately remove all contaminated clothing and shoes.
 2. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[5]
 3. If skin irritation persists, seek medical attention.[5]
- In Case of Inhalation:
 1. Move the individual to fresh air immediately.[4]
 2. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.
 3. Seek medical attention if symptoms such as coughing or shortness of breath occur.[4]
- In Case of Ingestion:
 1. Do NOT induce vomiting.
 2. Rinse the mouth thoroughly with water.[2]
 3. Have the conscious person drink one to two glasses of water to dilute the substance.
 4. Call a poison control center or seek immediate medical attention.[2]

Visualization: Exposure Event Response Workflow

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Caption: Workflow for responding to an exposure event.

Section 5: Safe Handling and Exposure Control

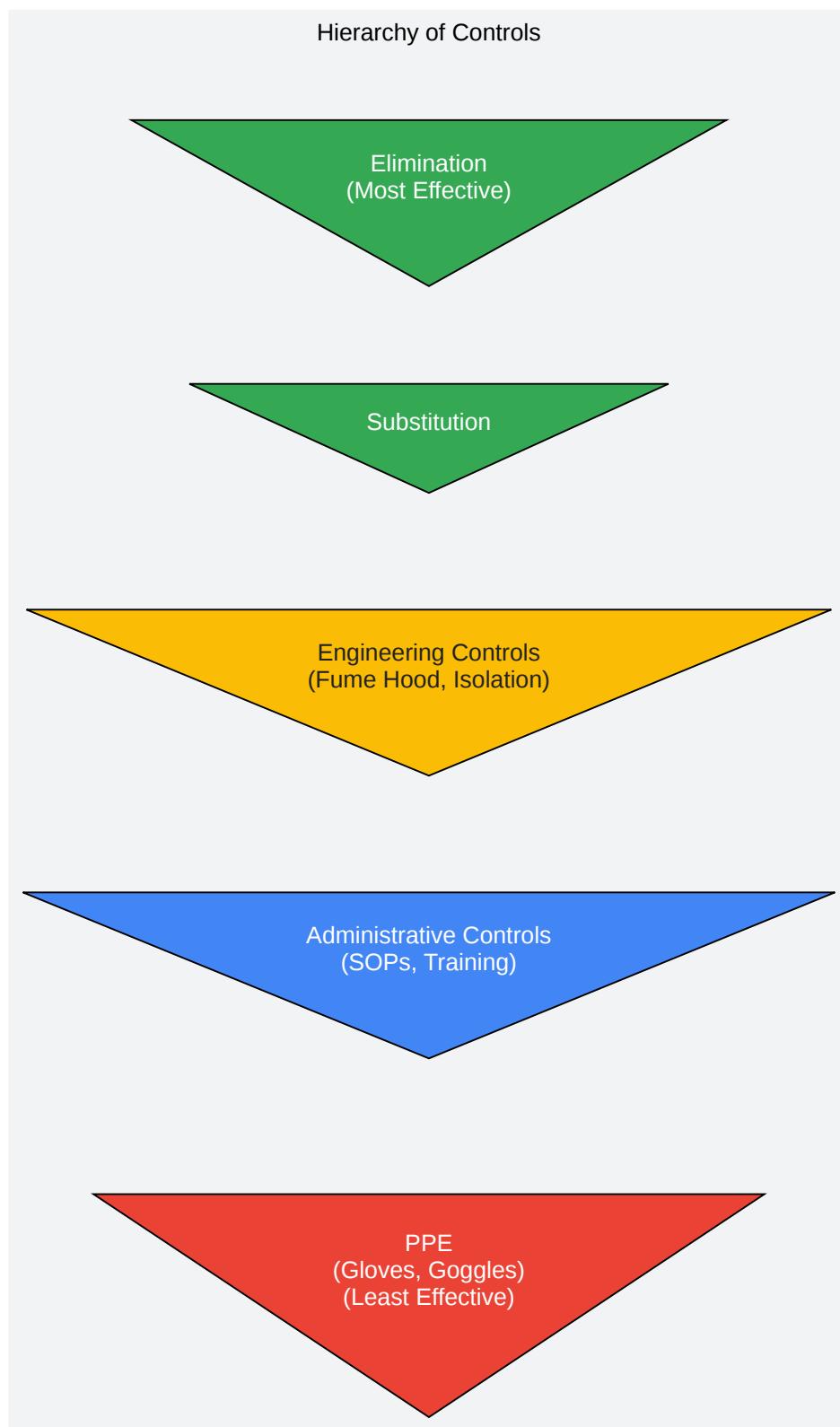
Controlling exposure is the cornerstone of chemical safety. This is achieved through a combination of engineering controls, administrative controls, and personal protective equipment (PPE), often referred to as the hierarchy of controls.

Hierarchy of Controls

- Engineering Controls: The most effective control measure.

- Ventilation: Always handle this chemical in a certified chemical fume hood to minimize inhalation of vapors.[6]
- Isolation: Use closed systems for transfers and reactions whenever feasible.
- Safety Equipment: Ensure safety showers and eyewash stations are readily accessible and tested regularly.[4]
- Administrative Controls:
 - Training: All personnel must receive documented training on the specific hazards and safe handling procedures for this compound.
 - Standard Operating Procedures (SOPs): Develop and follow detailed SOPs for all experimental work involving this chemical.
 - Hygiene: Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[2][5] Do not eat, drink, or smoke in areas where chemicals are handled.[2]
- Personal Protective Equipment (PPE): The last line of defense.
 - Eye and Face Protection: Wear chemical safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[5][6]
 - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat. Ensure gloves are inspected before use and disposed of properly.[2][5]
 - Respiratory Protection: If a fume hood is not available or if engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[5]

Visualization: Hierarchy of Controls for Safe Handling



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Caption: The hierarchy of controls for mitigating chemical hazards.

Section 6: Storage and Disposal

Proper storage and waste disposal are critical for preventing accidents and environmental contamination.

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated area. [2][4] The material should be protected from light and stored under an inert atmosphere, such as argon, to maintain purity and stability. Keep away from incompatible materials such as strong oxidizing agents.
- Disposal: Chemical waste must be disposed of in accordance with all local, state, and federal regulations.[3] Dispose of the contents and container to an approved hazardous waste treatment plant. Do not allow the product to enter drains.

Section 7: Accidental Release and Fire-Fighting Measures

- Spill Response:
 - Evacuate the area and ensure adequate ventilation.
 - Wear full PPE, including respiratory protection.
 - Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
 - Collect the absorbed material into a sealed container for hazardous waste disposal.
 - Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Fire-Fighting Measures:
 - Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).
 - Hazards from Combustion: Thermal decomposition can release irritating and toxic gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[5]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[5]

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